

Technical Guide: Melting Point Characterization of 2-Amino-5-nitropyridine

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Compound of Interest

Compound Name:	2-Amino-5-nitropyridine
CAS No.:	4214-76-0
Cat. No.:	B018323

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Advanced Protocols for Purity Assessment & Thermal Analysis

Executive Summary

In the synthesis of high-value heterocyclic intermediates, **2-Amino-5-nitropyridine** (2A5NP) serves as a critical scaffold for pharmaceuticals and non-linear optical (NLO) materials. While its theoretical melting point is well-documented (186–188 °C), achieving this range in practice requires rigorous control over specific isomeric and hydrolytic impurities.

This guide moves beyond basic textbook definitions to provide a self-validating system for thermal characterization. It addresses the "Blind Spot" of standard capillary analysis—specifically, the 2-hydroxy-5-nitropyridine impurity, which mimics the melting profile of the target compound, necessitating the use of Differential Scanning Calorimetry (DSC) for definitive validation.

Physicochemical Baseline

Before initiating experimental protocols, the target thermal profile must be established. Deviations from these values are not random errors; they are diagnostic indicators of specific

contamination pathways.

Property	Value / Range	Significance
Target Compound	2-Amino-5-nitropyridine	Primary Analyte
CAS Number	4214-76-0	Unique Identifier
Acceptance Criteria (MP)	186.0 – 188.0 °C	"Gold Standard" for >98% purity
Visual Appearance	Yellow to Greenish Crystalline Powder	Color shifts (to brown/orange) indicate oxidation or isomer contamination.
Molecular Weight	139.11 g/mol	Relevant for enthalpy calculations.

Impurity Profiling & Thermal Impact

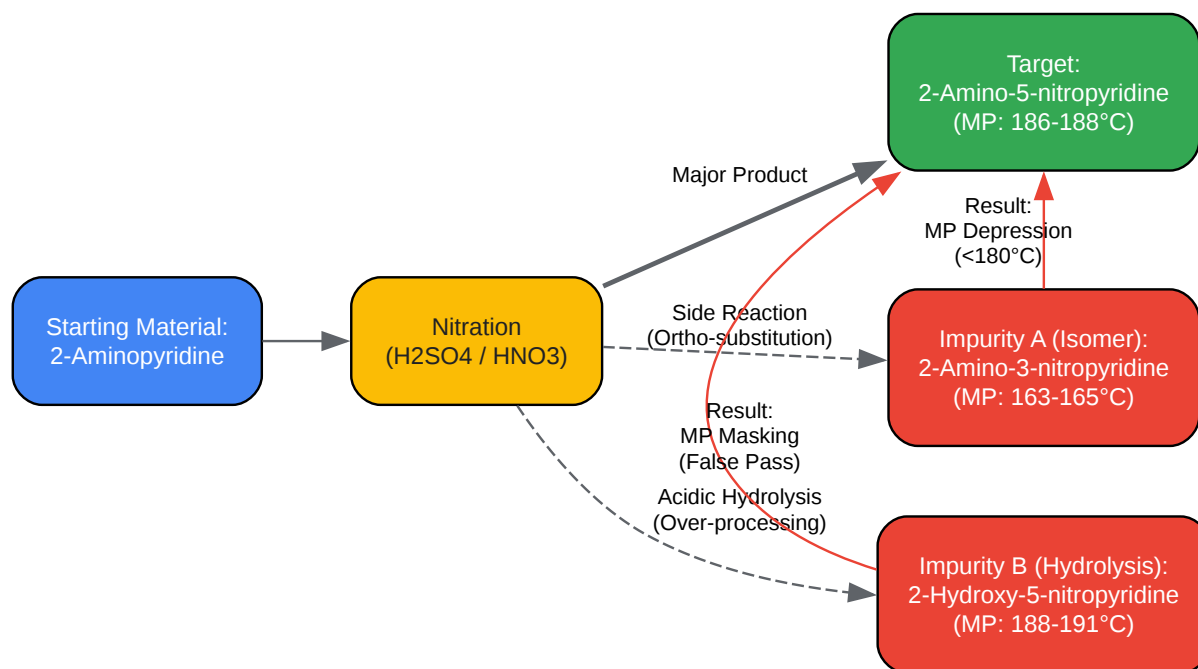
The melting point is a colligative property; it is depressed by the presence of foreign species. However, not all impurities behave identically. The table below details the specific thermal signatures of common synthetic byproducts.

Diagnostic Table: Impurity Thermal Signatures

Impurity	Origin	Melting Point	Thermal Effect on 2A5NP
2-Amino-3-nitropyridine	Isomeric byproduct of nitration	163–165 °C	Strong Depression: Even 1-2% w/w will drag the MP onset down to <180°C and broaden the range significantly.
2-Aminopyridine	Unreacted starting material	57–61 °C	Catastrophic Depression: Causes "sweating" or partial melt onset as low as 150°C.
2-Hydroxy-5-nitropyridine	Hydrolysis during acid workup	188–191 °C	Masking Effect: Critical Risk. Because its MP overlaps with the target, capillary methods may yield a "False Pass." Only DSC or HPLC can resolve this.

Visualizing the Contamination Pathway

The following diagram maps the synthesis origins to their thermal consequences, aiding in root-cause analysis during OOS (Out of Specification) investigations.



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Figure 1: Synthesis pathways showing critical impurities. Note that Impurity B (2-Hydroxy) poses a detection risk due to its overlapping melting point.

Experimental Protocols

Method A: Capillary Melting Point (Routine QC)

Best for: Quick purity checks and process monitoring.

Protocol:

- Sample Prep: Dry the sample at 50°C under vacuum for 2 hours to remove solvent residues (water/ethanol) that cause pseudo-depression.
- Grinding: Lightly crush the crystals into a fine powder. Caution: Do not over-grind to amorphousness, which can artificially lower the MP.
- Packing: Fill a clean glass capillary to a height of 2–3 mm. Tap firmly to eliminate air pockets (air acts as an insulator, causing thermal lag).

- Ramp Rate:
 - Fast Ramp: 10°C/min up to 170°C.
 - Critical Ramp: 1.0°C/min from 170°C to 190°C.
 - Why? High ramp rates (>2°C/min) near the melt will result in an observed value that is higher than the true thermodynamic melting point due to thermal lag.
- Observation: Record the temperature of the first distinct liquid droplet (Onset) and the disappearance of the last solid particle (Clear Point).

Pass Criteria:

- Range: ≤ 2.0 °C (e.g., 186.5 – 188.0 °C).
- Onset: ≥ 185.0 °C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Method B: Differential Scanning Calorimetry (DSC) (Validation)

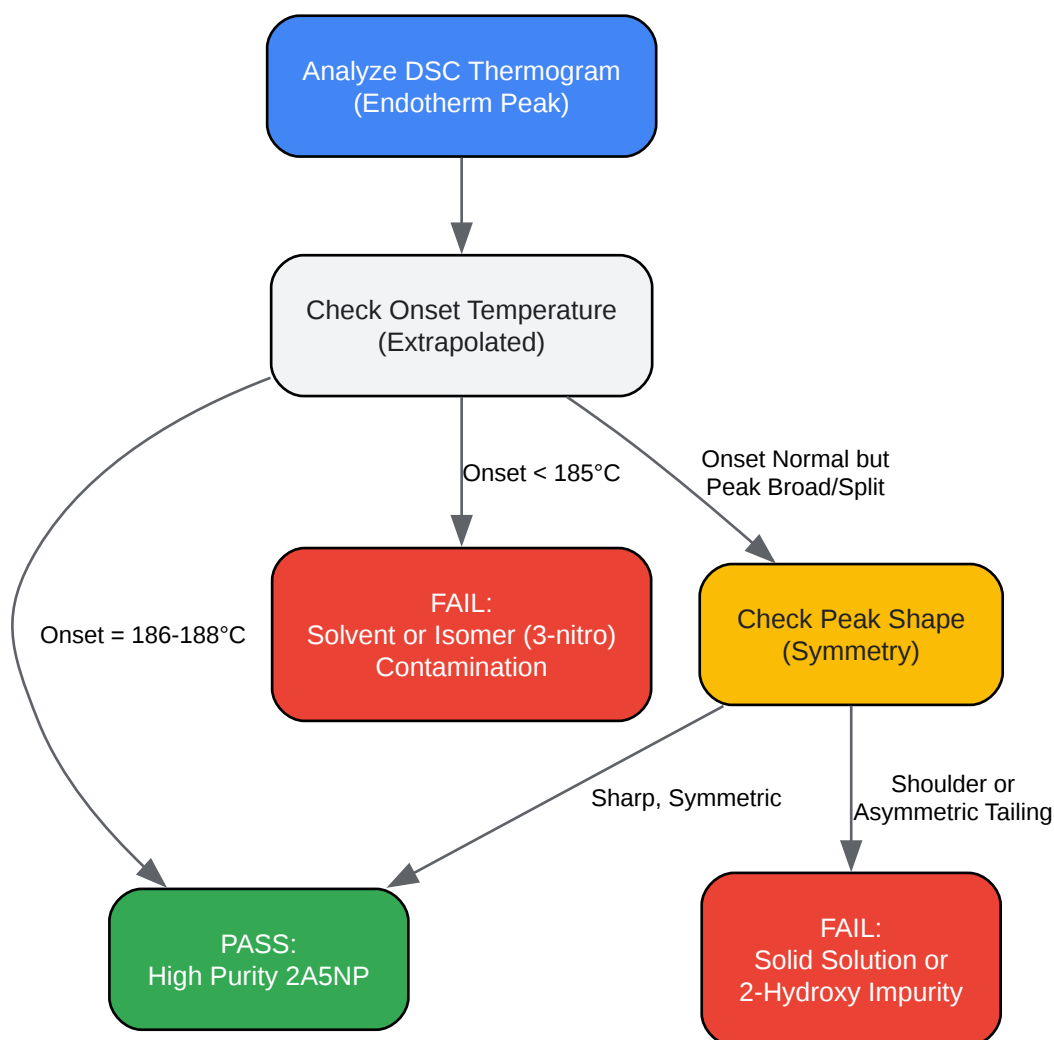
Best for: Final product release, polymorph screening, and detecting "masked" impurities.

Protocol:

- Instrument: Calibrated DSC (Indium/Zinc standards).
- Pan System: Tzero Aluminum Pan (Crimped but not hermetically sealed, unless solvates are suspected).
- Sample Mass: 2.0 – 4.0 mg. (Precision weighing is vital for enthalpy calculation).
- Purge Gas: Nitrogen at 50 mL/min (Prevents oxidative degradation at high temps).
- Thermal Cycle:
 - Equilibrate at 30°C.
 - Ramp 10°C/min to 200°C.

- Analysis: Integrate the endothermic melting peak.

Data Interpretation Logic: Use the following decision tree to interpret the DSC thermogram.



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Figure 2: DSC Decision Matrix. Note that a sharp peak is required; a broad peak with a correct onset often indicates the 2-hydroxy impurity.

References

- Sigma-Aldrich. **2-Amino-5-nitropyridine** Technical Grade Specification & Safety Data Sheet. Retrieved from .

- National Institute of Standards and Technology (NIST). 2-Aminopyridine Thermochemical Data. NIST Chemistry WebBook, SRD 69.[6] Retrieved from .
- ChemicalBook. 2-Amino-3-nitropyridine Properties and Melting Point Data. Retrieved from .
- PubChem. 2-Hydroxy-5-nitropyridine Compound Summary. National Library of Medicine. Retrieved from .
- European Patent Office. Method of producing 2-amino-3-nitro-5-halogenopyridine. EP 0530524 A1. (Provides context on nitration pathways and isomeric byproduct separation). Retrieved from .

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Sources

- [1. shimadzu.com \[shimadzu.com\]](https://www.shimadzu.com)
- [2. 2-Hydroxy-5-nitropyridine | 5418-51-9 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [3. indiamart.com \[indiamart.com\]](https://www.indiamart.com)
- [4. believechemical.com \[believechemical.com\]](https://www.believechemical.com)
- [5. 2-羟基-5-硝基吡啉 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [6. 2-Aminopyridine \[webbook.nist.gov\]](https://webbook.nist.gov)
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